Technical Support Center: Mitigating Collision Losses in Rubidium-85 Bose-Einstein Condensates

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Compound of Interest		
Compound Name:	Rubidium-85	
Cat. No.:	B076637	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Rubidium-85** (^{85}Rb) Bose-Einstein Condensates (BECs). The focus is on practical strategies to reduce inelastic collision losses, a critical challenge in achieving and manipulating stable ^{85}Rb BECs.

Frequently Asked Questions (FAQs)

Q1: Why is my ^{85}Rb atom number decaying so rapidly, preventing BEC formation?

A1: Rapid atom loss in ^{85}Rb is primarily due to its large, negative background s-wave scattering length ($a \approx -443\ a_0$), which leads to attractive interactions and a high rate of inelastic three-body recombination.[1][2] This process, where three atoms collide and are ejected from the trap, is the dominant loss mechanism. To counteract this, it is essential to use a Feshbach resonance to tune the scattering length to a positive value, inducing repulsive interactions that stabilize the condensate.[1][2]

Q2: What is a Feshbach resonance and why is it crucial for ^{85}Rb BECs?

A2: A Feshbach resonance is a magnetically tunable scattering resonance that allows for precise control over the interaction strength between atoms.[3][4] By applying an external magnetic field, the scattering length can be varied over a wide range, even changing its sign

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from attractive (negative) to repulsive (positive).[3] For [85]Rb, with its inherent attractive interactions, tuning the scattering length to a positive value via a Feshbach resonance is a prerequisite for creating a stable BEC.[1][2] The most commonly utilized resonance for this purpose is a broad s-wave Feshbach resonance located at approximately 155 G.[1][2]

Q3: How can I be sure I am on the correct side of the Feshbach resonance (i.e., positive scattering length)?

A3: Verifying the sign of the scattering length can be done through several methods:

- Expansion Imaging: A BEC with a positive scattering length (repulsive interactions) will expand when released from the trap. Conversely, a condensate with a negative scattering length (attractive interactions) will contract and may collapse.

- Radio-Frequency (RF) Spectroscopy: The interaction energy of the condensate, which depends on the scattering length, can be measured using RF spectroscopy. A shift in the spectral line can indicate the sign and magnitude of the interaction energy.

- Three-Body Loss Rate: The rate of three-body recombination is highly dependent on the scattering length. By measuring the atom loss rate at different magnetic fields around the resonance, you can map out the scattering length dependence and identify the region of positive scattering length, which generally corresponds to lower three-body loss rates away from the resonance peak.

Q4: My BEC atom number is fluctuating between experimental runs. What are the likely causes?

A4: Fluctuations in the final BEC atom number can stem from several sources:

- Initial Atom Number and Temperature: Instabilities in the loading of the magneto-optical trap (MOT) or variations in the initial temperature before evaporative cooling can propagate to the final BEC atom number.

- Magnetic Field Instability: Small drifts or noise in the magnetic field used to tune the Feshbach resonance can cause significant changes in the scattering length, affecting the efficiency of evaporative cooling and the stability of the final condensate.

- Laser Intensity and Pointing Stability: Fluctuations in the power or pointing of the optical dipole trap lasers can lead to variations in the trap depth and frequencies, altering the evaporative cooling trajectory.

- Timing Jitter: Inconsistent timing in the experimental sequence, particularly during the evaporative cooling ramp, can lead to different final conditions.

Troubleshooting Guides

Issue 1: Rapid Atom Loss During Evaporative Cooling

Symptoms:

- A sharp decrease in the number of trapped atoms as the optical trap depth is lowered.

- Inability to reach the phase-space density required for condensation.

Possible Causes and Solutions:

Cause	Solution
Incorrect Magnetic Field: The magnetic field is not set to a value that provides a sufficiently positive scattering length.	Action: Calibrate the magnetic field carefully using a known Feshbach resonance. Perform a loss spectroscopy experiment around the target resonance to identify the optimal magnetic field for evaporation (see Experimental Protocol 2).
High Three-Body Recombination: The atomic density is too high for the given scattering length, leading to excessive three-body loss.	Action: Start evaporative cooling at a lower initial density. Adjust the magnetic field to a region with a smaller (but still positive) scattering length to reduce the three-body loss rate. The three-body loss coefficient, K_3, is highly dependent on the scattering length.
Off-Resonant Light Scattering: Heating from the optical trapping lasers.	Action: Ensure the trapping laser is far-detuned from any atomic resonances. Use high-quality laser sources with low intensity noise.

Issue 2: BEC Collapses or is Unstable

Symptoms:

- The BEC is observed to suddenly disappear.

- The number of atoms in the BEC is small and does not persist.

Possible Causes and Solutions:

Cause	Solution
Negative Scattering Length: The magnetic field has drifted to a value corresponding to an attractive interaction.	Action: Re-calibrate the magnetic field. Implement active magnetic field stabilization to minimize drifts.
Modulational Instability: For large positive scattering lengths and high densities, the condensate can become dynamically unstable.	Action: Reduce the scattering length by adjusting the magnetic field. Lower the peak density of the condensate by reducing the trap confinement.
Presence of Narrow Lossy Feshbach Resonances: The magnetic field may be inadvertently tuned to a narrow, uncharacterized Feshbach resonance that enhances inelastic losses.	Action: Perform a high-resolution loss spectroscopy scan around the operating magnetic field to identify and avoid any narrow loss features.

Data Presentation

Table 1: Key Feshbach Resonances in ^{85}Rb

The following table summarizes experimentally confirmed Feshbach resonances in ^{85}Rb, which are crucial for controlling collisional properties.[5][6]

Atomic State	Magnetic Field (G)	Width (G)	Resonance Type
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	155.041(18)	10.71(2)	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	219.9(1)	0.28(6)	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	258.9	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	265.8	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	288.7	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	312.3	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	370.4	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	403.4	-	s-wave
$\lvert F=2, m_F=+2\rangle + \lvert F=2, m_F=+2\rangle$	412.3	-	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	268.6	-	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	277.6	-	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	319.4	-	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	345.5	-	s-wave
$\lvert F=2, m_F=-2\rangle + \lvert F=2, m_F=-2\rangle$	368.8	-	s-wave

$\lvert F=2, m_F=-2 \rangle$ + $\lvert F=2, m_F=-2 \rangle$	381.1	-	s-wave
$\lvert F=2, m_F=-2 \rangle$ + $\lvert F=2, m_F=-2 \rangle$	404.0	-	s-wave
$\lvert F=2, m_F=-2 \rangle$ + $\lvert F=2, m_F=-2 \rangle$	409.8	-	s-wave
$\lvert F=2, m_F=+2 \rangle$ + $\lvert F=3, m_F=+3 \rangle$	28.3	-	s-wave

Note: The absence of a width value indicates a narrow resonance where the width has not been precisely measured.

Table 2: Three-Body Loss Coefficient (K₃) near the 155 G Feshbach Resonance

The three-body loss coefficient, K_3, is a critical parameter for understanding and modeling atom loss. Its value is highly dependent on the scattering length, 'a'.

Scattering Length (a/a_0)	Approximate K_3 (cm^6/s)
-8.4	≤ 5 x 10^{-29}
+89.1	-

Note: Precise values of K_3 as a function of scattering length are complex to measure and calculate. The provided values offer guidance for understanding the magnitude of three-body losses.[7]

Experimental Protocols

Protocol 1: Magnetic Field Calibration using a Feshbach Resonance

Objective: To accurately calibrate the relationship between the current supplied to the Feshbach coils and the magnetic field experienced by the atoms.

Methodology:

- Prepare a cold, trapped sample of ^{85}Rb atoms in the desired hyperfine state (e.g., |F=2, m_F=-2)).

- Choose a known, relatively narrow Feshbach resonance from Table 1 for calibration.

- Scan the current to the Feshbach coils in small increments across the expected resonance value.

- At each current step, hold the atoms in the trap for a fixed duration (e.g., 100-500 ms) to allow for inelastic losses to occur.

- After the hold time, release the atoms from the trap and measure the remaining atom number using absorption imaging.

- Plot the remaining atom number as a function of the coil current. The current value corresponding to the minimum atom number is the location of the Feshbach resonance.

- By comparing the measured current value to the known magnetic field of the resonance, a calibration factor (G/A) can be determined.

- For higher precision, this can be repeated with RF or microwave spectroscopy to measure the Zeeman splitting of atomic energy levels at a given coil current.

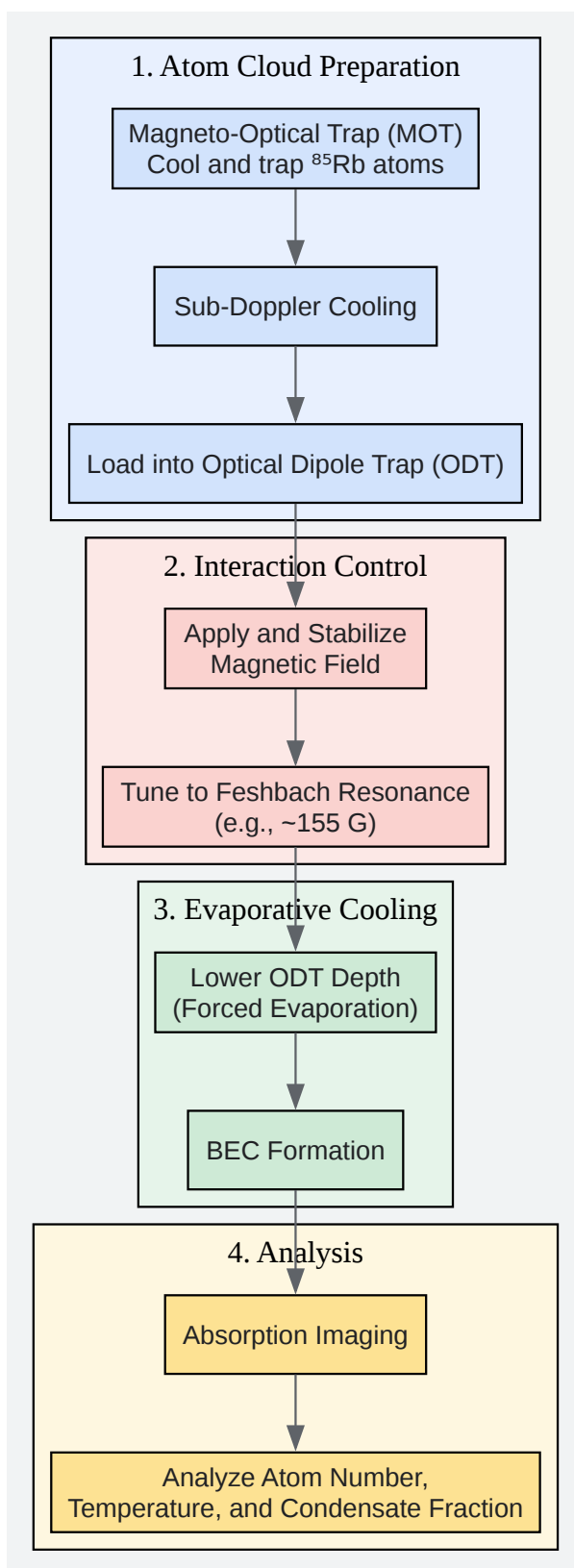## Protocol 2: Feshbach Resonance Loss Spectroscopy

Objective: To identify the locations of Feshbach resonances by observing enhanced atom loss.

Methodology:

- Prepare a cold sample of ^{85}Rb atoms in an optical dipole trap.

- Ramp the magnetic field to a starting value for the scan.

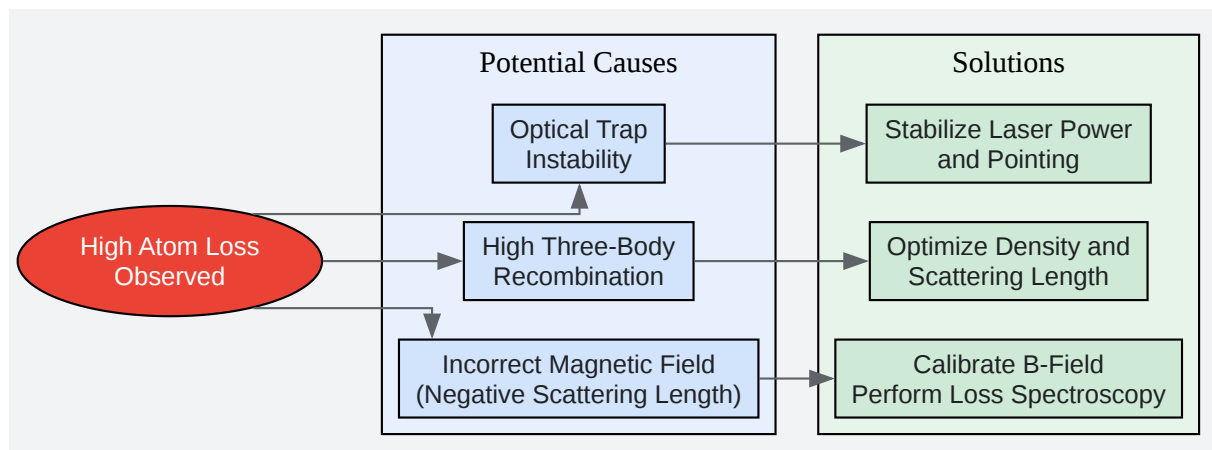- Allow the magnetic field to stabilize.

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- Hold the atoms at this magnetic field for a fixed time to allow for collisions and potential losses.

- Measure the number of remaining atoms.

- Repeat this process for a range of magnetic field values.

- Plot the remaining atom number versus the magnetic field. A dip in the atom number indicates a Feshbach resonance where inelastic losses are enhanced.

Visualizations

1. Atom Cloud Preparation

Magneto-Optical Trap (MOT)
Cool and trap ^{85}Rb atoms

Sub-Doppler Cooling

Load into Optical Dipole Trap (ODT)

2. Interaction Control

Apply and Stabilize
Magnetic Field

Tune to Feshbach Resonance
(e.g., ~155 G)

3. Evaporative Cooling

Lower ODT Depth
(Forced Evaporation)

BEC Formation

4. Analysis

Absorption Imaging

Analyze Atom Number,
Temperature, and Condensate Fraction

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Caption: Experimental workflow for creating a **Rubidium-85** BEC.

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Caption: Troubleshooting logic for high atom loss in ^{85}Rb BEC experiments.

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References

- 1. researchgate.net [researchgate.net]

- 2. pubs.aip.org [pubs.aip.org]

- 3. physics.gu.se [physics.gu.se]

- 4. wm.edu [wm.edu]

- 5. [1212.5446] Feshbach resonances in ultracold 85Rb [arxiv.org]

- 6. researchgate.net [researchgate.net]

- 7. scispace.com [scispace.com]

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